

3,4-Difluoro-2-methylaniline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,4-Difluoro-2-methylaniline

Cat. No.: B178413

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **3,4-Difluoro-2-methylaniline** (CAS No: 114153-09-2). The information herein is intended for use by trained professionals in a laboratory or research setting. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe working environment.

Hazard Identification and Classification

3,4-Difluoro-2-methylaniline is a chemical that poses several health risks. It is classified as a combustible liquid. Exposure can lead to skin irritation, potential allergic skin reactions, and serious eye damage. Inhalation may cause respiratory irritation, and ingestion is toxic.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classification for **3,4-Difluoro-2-methylaniline** is summarized in the table below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Data sourced from PubChem CID 20097109[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Property	Value
Molecular Formula	C ₇ H ₇ F ₂ N
Molecular Weight	143.13 g/mol [1]
Boiling Point	40-45 °C at 1 Torr

Safe Handling and Storage

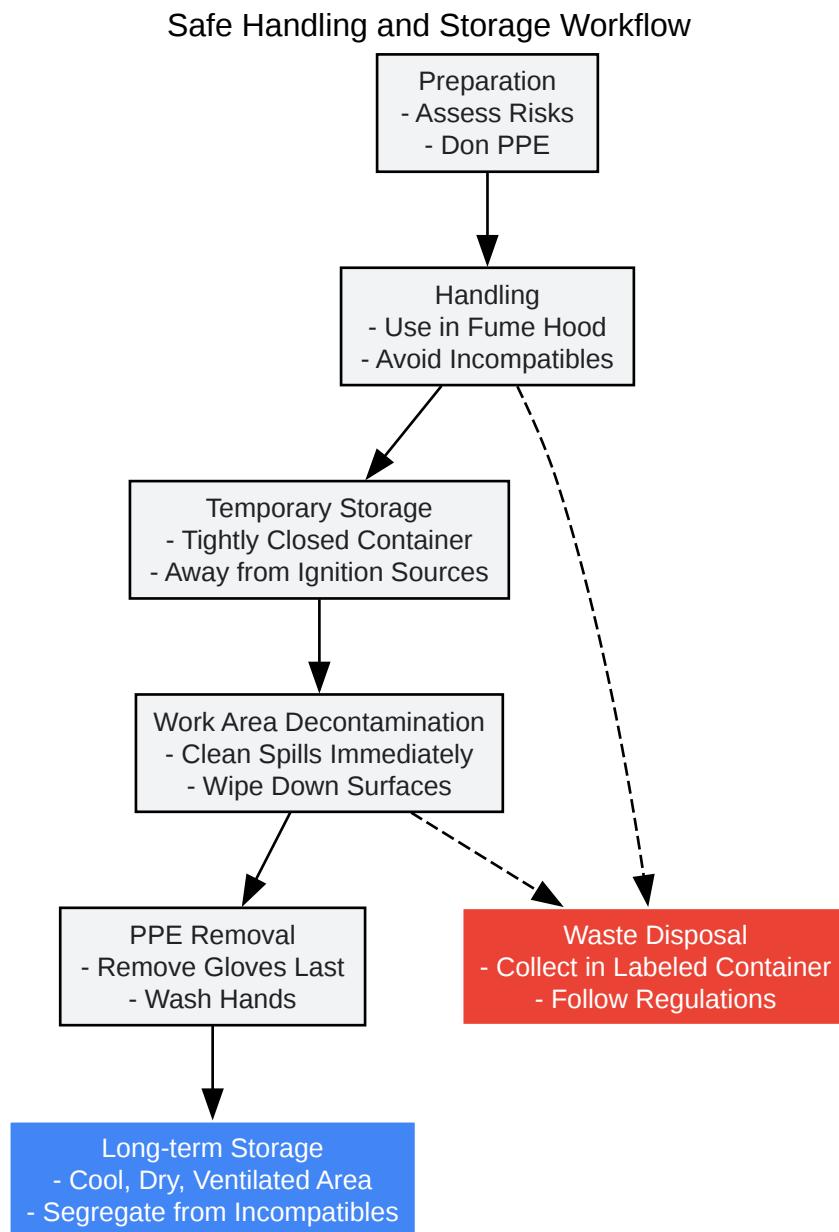
Proper handling and storage procedures are paramount to prevent exposure and maintain the chemical's integrity.

Handling

- Ventilation: Always handle **3,4-Difluoro-2-methylaniline** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of vapors.
- Personal Protective Equipment (PPE): A comprehensive risk assessment should precede any handling. For detailed PPE requirements, refer to Section 4.
- Hygiene: Do not eat, drink, or smoke in areas where this chemical is handled or stored. Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.[\[3\]](#)[\[4\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, and alkalis.[\[2\]](#)[\[3\]](#)

Storage

- Container: Store in a tightly closed, properly labeled container.[\[5\]](#) The use of dark-colored or amber vials is recommended to protect this light-sensitive chemical.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Conditions: Store in a cool, dry, and well-ventilated area.[\[9\]](#) Keep the container in a designated and secure location.
- Segregation: Store away from incompatible materials.



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Caption: Workflow for the safe handling and storage of **3,4-Difluoro-2-methylaniline**.

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to minimize exposure.

Engineering Controls

- Ventilation: A properly functioning chemical fume hood is the primary engineering control to minimize inhalation exposure.
- Eye Wash Stations and Safety Showers: These should be readily accessible in the immediate work area.

Personal Protective Equipment

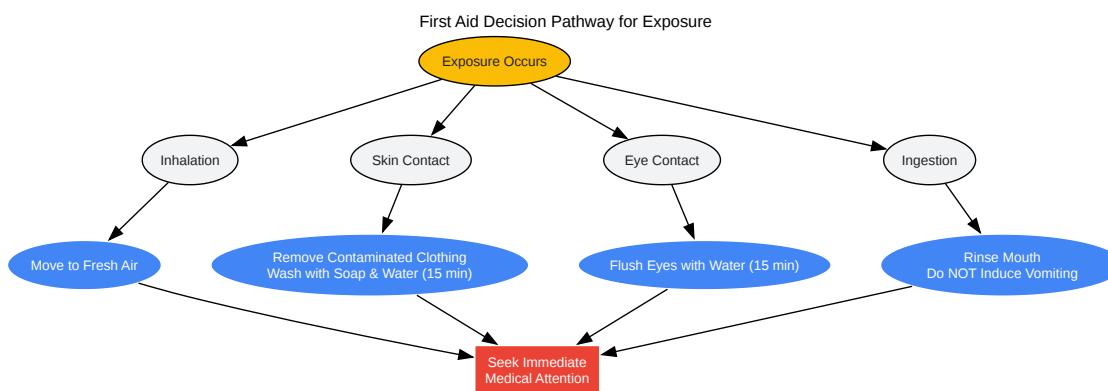
- Eye and Face Protection: Chemical safety goggles and a face shield are required where there is a risk of splashing.[10][11]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves. Nitrile gloves may offer splash protection but should be changed immediately upon contamination. Consult the glove manufacturer's resistance chart for specific recommendations for aromatic amines.[10]
 - Protective Clothing: A lab coat must be worn. For tasks with a higher risk of splashes, chemical-resistant coveralls may be necessary.[11]
 - Footwear: Closed-toe shoes are mandatory in the laboratory.[12]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[3][10][11] A respiratory protection program that meets OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[4][13][14]

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[4][13][14]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][13][14]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[4][14]



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Caption: Decision-making flowchart for first aid following exposure to **3,4-Difluoro-2-methylaniline**.

Firefighting and Accidental Release Measures

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[3][4]
- Specific Hazards: This substance is combustible.[3] Fire may produce irritating and toxic gases, including nitrogen oxides and hydrogen fluoride.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][3][4]

Accidental Release Measures

- Personal Precautions: Evacuate the area and eliminate all ignition sources. Wear appropriate personal protective equipment as outlined in Section 4.[3][15]
- Environmental Precautions: Prevent the spill from entering drains or waterways.[2][4]
- Containment and Cleanup:
 - Small Spills: Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[3][16] Place the absorbed material into a sealed, labeled container for disposal.
 - Large Spills: Dike the spill to prevent spreading. Notify environmental health and safety personnel.
 - After cleanup, decontaminate the area with a suitable solvent and wash the area.

Waste Disposal

Dispose of waste in accordance with all applicable federal, state, and local regulations. Waste containing halogenated organic compounds may require specific disposal methods.[17][18] Contact your institution's environmental health and safety department for guidance on proper disposal procedures.

Experimental Protocol: Acute Dermal Irritation/Corrosion (Based on OECD 404)

This protocol provides a general methodology for assessing the skin irritation potential of a substance like **3,4-Difluoro-2-methylaniline**, based on the OECD Test Guideline 404.^{[5][16]} This test should only be performed by trained personnel in a facility equipped for animal studies and in compliance with all ethical guidelines for animal welfare.

Principle

A single dose of the test substance is applied to a small area of the skin of an experimental animal. The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals.

Materials

- Test substance: **3,4-Difluoro-2-methylaniline**
- Healthy, young adult albino rabbits
- Gauze patches
- Non-irritating tape
- Clippers for fur removal
- Water or other suitable vehicle if the substance is a solid

Procedure

- Animal Preparation: Approximately 24 hours before the test, closely clip the fur from the dorsal area of the trunk of the animal.
- Test Substance Application: Apply 0.5 mL of the liquid test substance to a small area (approximately 6 cm²) of the clipped skin. Cover the application site with a gauze patch and secure it with non-irritating tape.
- Exposure: The exposure period is 4 hours.

- Removal of Test Substance: After 4 hours, remove the gauze patch and any residual test substance, typically by washing with water or another appropriate solvent that does not alter the response.
- Observation:
 - Observe the animal for signs of erythema and edema at 1, 24, 48, and 72 hours after patch removal.
 - If skin reactions are still present at 72 hours, continue observations for up to 14 days to assess the reversibility of the effects.
- Scoring: Grade the skin reactions for erythema and edema according to a standardized scoring system (e.g., Draize scale).

Interpretation of Results

The scores for erythema and edema are used to calculate a primary irritation index. This index, along with the nature and reversibility of the skin reactions, determines the irritation classification of the substance.

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